

Application Note: Comprehensive Analytical Characterization of 2-Bromo-3-cyclopropoxybenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-3-cyclopropoxybenzaldehyde
Cat. No.: B13242730

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Executive Summary

The unambiguous structural characterization and purity assessment of halogenated reactive intermediates are critical milestones in small-molecule drug development. **2-Bromo-3-cyclopropoxybenzaldehyde** (CAS: 1243471-22-8)[1] is a highly functionalized aromatic building block featuring a reactive formyl group, a heavy halogen (bromine), and a sterically distinct cyclopropoxy ether linkage. This application note details a robust, multi-technique analytical workflow designed to elucidate its molecular structure, verify functional group integrity, and quantify purity while mitigating the inherent instability of reactive aldehydes.

Chemical Profiling & Analytical Challenges

As a reactive intermediate, **2-Bromo-3-cyclopropoxybenzaldehyde** presents specific analytical challenges that dictate the choice of instrumentation:

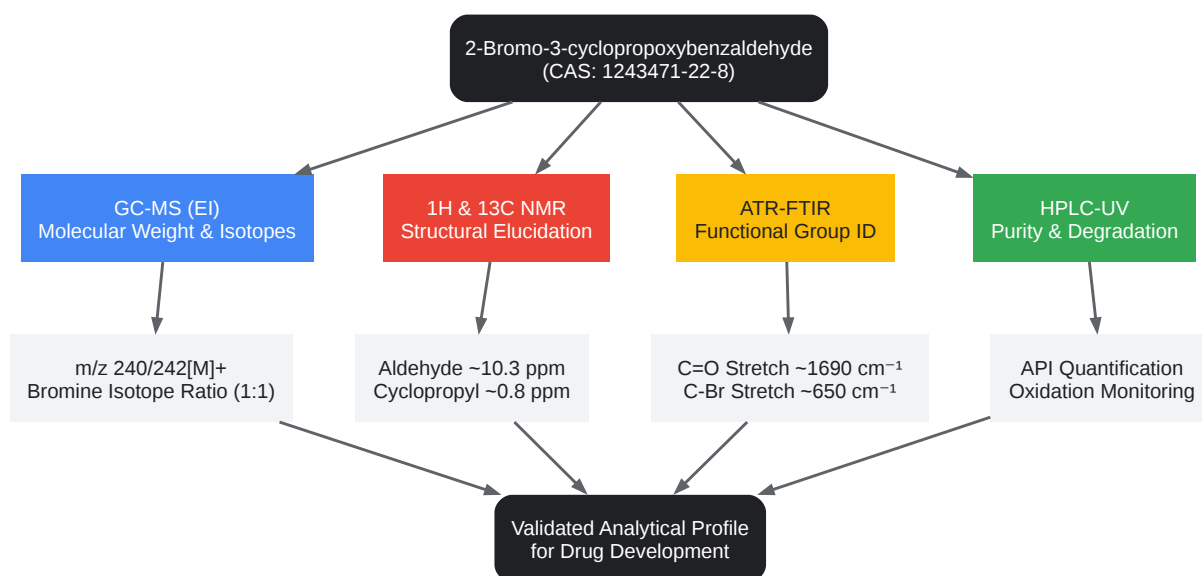
- **Aldehyde Reactivity:** In the presence of oxygen or ambient air, aldehydes are highly prone to autoxidation, converting into their corresponding carboxylic acids[2]. Analytical methods,

particularly chromatography, must be designed to separate and quantify the parent aldehyde from its oxidized degradant.

- **Isotopic Signature:** The presence of a bromine atom provides a distinct mass spectrometric advantage. Bromine naturally occurs as two stable isotopes (^{79}Br and ^{81}Br) in an approximate 1:1 ratio, resulting in a characteristic doublet pattern for the molecular ion and all halogen-retaining fragments[3].
- **Steric and Electronic Shielding:** The cyclopropoxy group introduces unique ring-strain and shielding effects that must be carefully assigned using multi-nuclear Nuclear Magnetic Resonance (NMR) spectroscopy.

Analytical Workflow Architecture

The following diagram outlines the logical progression of our multi-technique characterization strategy. Each method serves as an orthogonal validation point to ensure absolute structural confidence.



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Multi-technique analytical workflow for the characterization of **2-Bromo-3-cyclopropoxybenzaldehyde**.

Gas Chromatography-Mass Spectrometry (GC-MS) Causality & Principles

GC-MS utilizing Electron Ionization (EI) at 70 eV is selected due to the molecule's volatility and thermal stability. EI is a "hard" ionization technique that induces reproducible fragmentation pathways. The primary diagnostic feature is the 1:1 isotopic doublet at

240 and 242, which acts as an intrinsic, self-validating marker confirming that the bromine atom has not been lost during prior synthetic steps[3].

Self-Validating Protocol

- **System Tuning:** Tune the mass spectrometer using decafluorotriphenylphosphine (DFTPP) to ensure precise

axis calibration across the 40–400 Da range.

- **Blank Verification:** Inject 1 μ L of LC-MS grade ethyl acetate to confirm the absence of column carryover or ghost peaks.
- **Sample Preparation:** Dissolve 1.0 mg of the analyte in 1.0 mL of ethyl acetate.
- **Acquisition:** Inject 1 μ L in splitless mode. Utilize an oven temperature program starting at 100 °C (hold 2 min), ramping to 280 °C at 15 °C/min, and holding for 5 minutes.

Quantitative Data Summary

Ion Type	(Predicted)	Relative Abundance	Structural Assignment
Molecular Ion	240 / 242	~40%	(1:1 Isotopic Doublet)
Fragment	211 / 213	~100% (Base)	Loss of formyl radical (-29 Da)
Fragment	199 / 201	~60%	Loss of cyclopropyl radical (-41 Da)
Fragment	161	~30%	Loss of bromine radical (-79 Da)

Nuclear Magnetic Resonance (NMR) Spectroscopy Causality & Principles

Multi-nuclear NMR is indispensable for definitive mapping of the carbon skeleton. Deuterated chloroform (

) is chosen as the solvent because it lacks exchangeable protons and readily dissolves moderately polar aromatic aldehydes. In the

-NMR spectrum, the aldehyde carbonyl carbon is highly deshielded and reliably appears

downfield between 190.64 and 190.90 ppm^[4], providing a definitive marker for the formyl group.

Self-Validating Protocol

- **Standardization:** Use Tetramethylsilane (TMS) as an internal standard (0.00 ppm) to ensure absolute chemical shift accuracy, which is critical for preventing the misassignment of the highly shielded cyclopropyl protons.
- **Sample Preparation:** Dissolve 15 mg (for

) or 50 mg (for

) of the sample in 0.6 mL of

.
- **Acquisition:** Acquire
 - NMR at 400 MHz (16 scans) and
 - NMR at 100 MHz (512 scans) with a relaxation delay (

) of 2.0 seconds to ensure complete relaxation of quaternary carbons.

Quantitative Data Summary

Nucleus	Chemical Shift (, ppm)	Multiplicity / Integration	Assignment
	~10.30	Singlet, 1H	Aldehyde (-CHO)
	~7.20 - 7.60	Multiplets, 3H	Aromatic protons (C4, C5, C6)
	~3.80	Multiplet, 1H	Cyclopropyl methine (-O-CH)
	~0.70 - 0.90	Multiplet, 4H	Cyclopropyl methylenes (-CH-CH-)
	~191.0	Quaternary	Carbonyl Carbon (C=O)
	~155.0	Quaternary	Aromatic C-O (C3)
	~118.0	Quaternary	Aromatic C-Br (C2)
	~52.0	Methine	Cyclopropyl (-CH)
	~6.5	Methylene	Cyclopropyl (-CH)

Fourier-Transform Infrared (FT-IR) Spectroscopy Causality & Principles

FT-IR provides rapid, orthogonal confirmation of functional groups. Attenuated Total Reflectance (ATR) is utilized rather than traditional KBr pellet pressing. KBr is hygroscopic; absorbed moisture can obscure the critical C-H aldehyde stretching region (~2750 cm

) and induce sample degradation. ATR allows for direct, non-destructive analysis of the neat powder.

Self-Validating Protocol

- Background Subtraction: Perform a background scan (32 scans) on the clean diamond ATR crystal immediately prior to sample analysis to digitally subtract atmospheric and water vapor.
- Sample Analysis: Place ~2 mg of neat powder onto the crystal. Apply consistent pressure using the ATR anvil.
- Acquisition: Collect 32 scans at a resolution of 4 cm from 4000 to 400 cm.

Quantitative Data Summary

Wavenumber (cm)	Intensity	Functional Group Assignment
~2850 & ~2750	Weak (Fermi Resonance)	Aldehyde C-H stretch
~1690	Strong	Aldehyde Carbonyl C=O stretch
~1580	Medium	Aromatic C=C stretch
~1220	Strong	Asymmetric C-O-C (Ether) stretch
~650	Medium	C-Br stretch

High-Performance Liquid Chromatography (HPLC-UV)

Causality & Principles

Because aldehydes readily oxidize to carboxylic acids[2], an HPLC method must be capable of resolving **2-bromo-3-cyclopropoxybenzaldehyde** from its primary degradant, 2-bromo-3-

cyclopropoxybenzoic acid. A reverse-phase C18 column is utilized with an acidic mobile phase modifier (0.1% Trifluoroacetic Acid, TFA). The TFA suppresses the ionization of the carboxylic acid degradant, preventing peak tailing and ensuring sharp, quantifiable peaks for both the API and its impurities.

Self-Validating Protocol

- Mobile Phase Preparation: Prepare Mobile Phase A (0.1% TFA in HPLC-grade Water) and Mobile Phase B (0.1% TFA in Acetonitrile). Degas via ultrasonication for 10 minutes.
- System Suitability Test (SST): Inject a known reference standard mixture of the aldehyde and its corresponding acid. The system is validated only if the resolution () between the two peaks is , the tailing factor () for the aldehyde is , and theoretical plates () are .
- Sample Preparation: Dissolve 10 mg of the sample in 10 mL of diluent (50:50 Water:Acetonitrile) to yield a 1.0 mg/mL solution.
- Acquisition: Run the gradient program at a flow rate of 1.0 mL/min, monitoring UV absorbance at 254 nm.

Quantitative Data Summary (Gradient Program)

Time (min)	% Mobile Phase A (Water + TFA)	% Mobile Phase B (ACN + TFA)
0.0	80	20
10.0	20	80
12.0	20	80
12.1	80	20
15.0	80	20 (Re-equilibration)

References

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- Orient J Chem. Synthesis and Characterization of 4-Phenacyloxy Benzaldehyde Derivatives. Available at: [\[Link\]](#)

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